

Comparing Nopyl acetate with linalyl acetate in fragrances

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Compound of Interest

Compound Name: Nopyl acetate

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An Objective Comparison of Nopol Acetate and Linalyl Acetate in Fragrance Formulations

For researchers, scientists, and professionals in the fragrance and flavor industry, the selection of aroma chemicals is a critical decision that influences the final character and performance of a product. This guide provides a detailed comparison of two significant esters: nopol acetate and linalyl acetate. While both are valued for their fresh and pleasant aromas, they possess distinct olfactory and physicochemical properties that make them suitable for different applications.

Comparative Overview

Nopol acetate and linalyl acetate are both acetate esters used extensively in perfumery. Linalyl acetate is a naturally occurring phytochemical that is a principal component in the essential oils of bergamot and lavender.^{[1][2][3][4][5]} It is renowned for its fresh, zesty, and slightly floral profile, often reminiscent of bergamot and lavender.^{[6][7][8]} Nopol acetate, on the other hand, is a synthetic fragrance ingredient prized for its sweet, woody, and fruity notes.^{[9][10][11]} It is often considered a substitute for linalyl acetate, offering a less sweet and more woody character.^{[9][12]}

Data Presentation: Physicochemical and Olfactory Properties

The following table summarizes the key quantitative data for nopol acetate and linalyl acetate, facilitating a direct comparison of their properties.

Property	Nopol Acetate	Linalyl Acetate
CAS Number	128-51-8[9][13]	115-95-7[6][14]
Molecular Formula	C ₁₃ H ₂₀ O ₂ [10][15]	C ₁₂ H ₂₀ O ₂ [6][14]
Molecular Weight	208.30 g/mol [10][15]	196.29 g/mol [6][14]
Odor Profile	Sweet, woody, fruity, with pine and herbal nuances.[9][10][11][13]	Fresh, floral, sweet, with citrusy (bergamot-like) and lavender notes.[6][7][16][17]
Boiling Point	~253-271°C[15][18]	220°C[2][14][19]
Vapor Pressure	~0.0048 hPa @ 20°C[15]	0.116 mmHg (0.155 hPa) @ 25°C[14]
Flash Point	>230°F (>110°C)[18]	94°C (201.2°F)[14]
Tenacity on Blotter	Moderate; ~15 hours[9][13]	> 12 hours[8]
Natural Occurrence	Not found in nature.[13]	Found in over 200 plant species, including lavender, bergamot, and clary sage.[1][6][16]
Stability	Good stability in various media, including soaps and detergents, but poor in bleach. [18][20]	Fairly stable, especially towards alkali, making it suitable for soaps and detergents.[3][21] However, it is considered the most unstable of the acetates and can be problematic in very acidic products.[14][21]

Performance in Fragrances

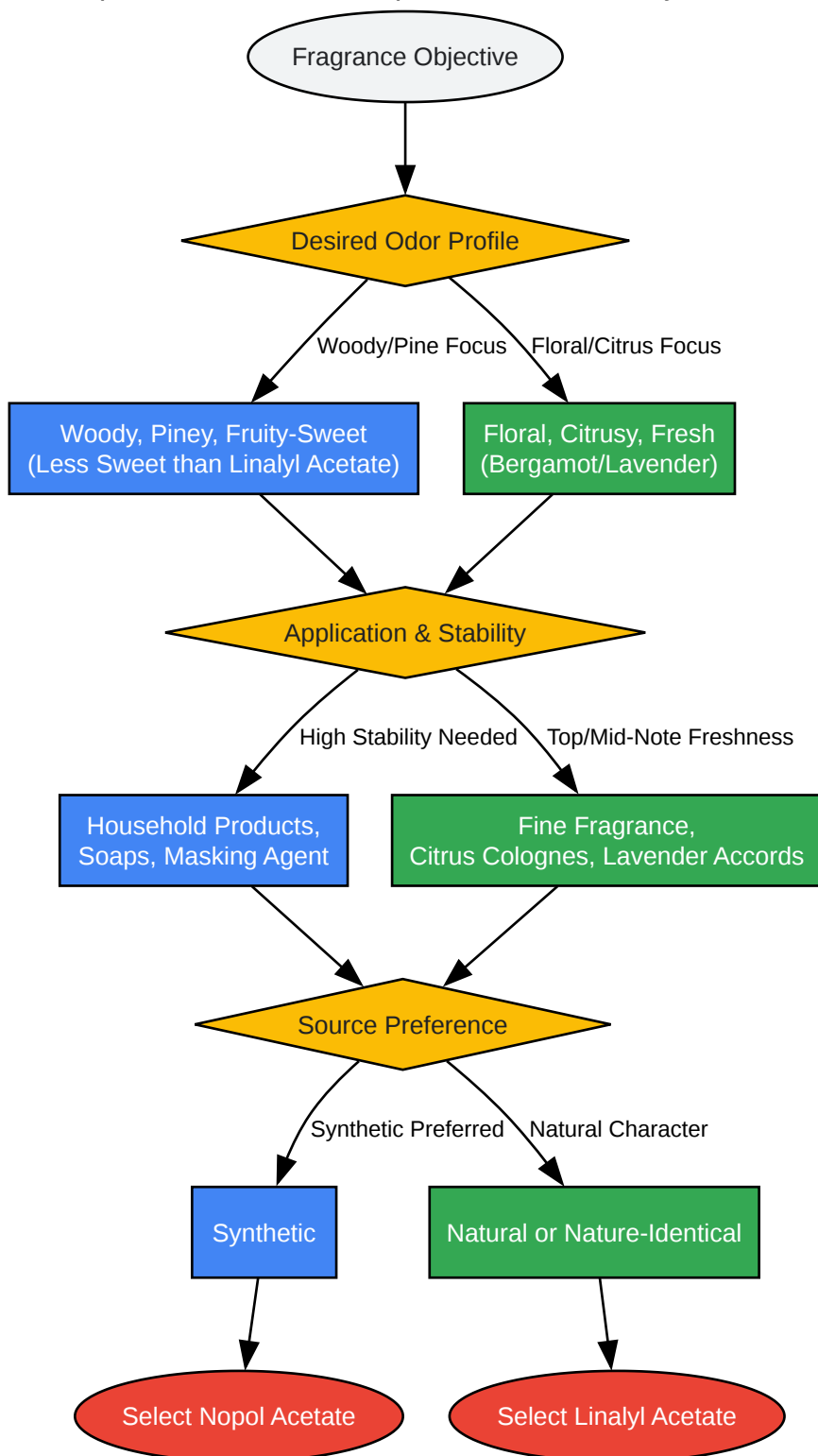
Nopol Acetate: Nopol acetate provides a fresh, sweet, and distinctly woody-fruity aroma.[9] Its character is often described as having piney and coniferous notes.[22] It is less sweet and less fruity than linalyl acetate, with a more pronounced woody character.[9][12] This makes it a versatile ingredient in citrus, orange-flower, and fougère compositions.[9][10] It is widely used in household fragrances and personal care products where its stability and cost-effectiveness are advantageous.[9][12] It also functions as a good masking agent for chemical odors in product formulations.[12]

Linalyl Acetate: Linalyl acetate is fundamental to creating authentic bergamot and lavender accords.[6][8][14] It imparts a fresh, zesty, floral-citrus character.[8] As a top-to-middle note, it contributes to the initial impression and diffusion of a fragrance.[7] It is a key ingredient in a vast range of fragrance types, including chypre, floral, and oriental perfumes, where it adds freshness and lift.[14][23] Linalyl acetate is a major component of many essential oils, such as lavender oil (30-60%), bergamot oil (30-45%), and clary sage oil (up to 75%).[1][6][19]

Logical Comparison Workflow

The following diagram illustrates the key decision-making factors when choosing between nopol acetate and linalyl acetate for a fragrance formulation.

Comparative Selection: Nopol Acetate vs. Linalyl Acetate

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Caption: Decision workflow for selecting between Nopol Acetate and Linalyl Acetate.

Experimental Protocols

To objectively evaluate the performance of nopol acetate and linalyl acetate, standardized experimental protocols are essential.

Olfactory Profile Analysis

Objective: To characterize and compare the odor profiles of nopol acetate and linalyl acetate.

Methodology:

- Sample Preparation: Prepare 10% dilutions of both nopol acetate and linalyl acetate in an odorless solvent (e.g., ethanol or dipropylene glycol).
- Substrate: Use standard perfume testing blotters (smelling strips).[\[24\]](#)
- Application: Dip the blotters into the prepared solutions to an equal depth for a consistent amount of substance. Allow the solvent to evaporate for approximately 30-60 seconds.[\[24\]](#)
- Evaluation Panel: A panel of trained sensory assessors evaluates the blotters.[\[25\]](#)[\[26\]](#)
- Procedure:
 - Panelists sniff each blotter at defined time intervals (e.g., immediately, 15 min, 1 hr, 4 hrs, 8 hrs, 24 hrs).[\[24\]](#)
 - At each interval, they record the perceived odor characteristics using a standardized lexicon of fragrance descriptors (e.g., fruity, woody, floral, citrus, sweet).
 - The intensity of the fragrance is rated on a scale (e.g., 1-5, from very weak to very strong).[\[24\]](#)
- Data Analysis: The descriptive data is compiled to create a detailed odor profile for each compound over time, highlighting the evolution of the scent.

Longevity (Tenacity) and Evaporation Rate Assessment

Objective: To quantitatively compare the longevity of nopol acetate and linalyl acetate on a substrate.

Methodology:

- **Substrate and Application:** The protocol is similar to the olfactory profile analysis, using scented blotters.[\[24\]](#)
- **Controlled Environment:** Conduct the experiment in a controlled environment with constant temperature (e.g., 22-25°C) and relative humidity (e.g., 40-60%) to ensure consistency.[\[24\]](#)
- **Evaluation:**
 - A panel of trained assessors sniffs the blotters at predetermined time points (e.g., every hour for the first 8 hours, then at 12, 24, and 48 hours).[\[24\]](#)
 - The primary task is to determine the point at which the characteristic odor is no longer detectable or falls below a predefined intensity threshold.
 - The time elapsed until this point is recorded as the tenacity or "odor life on a smelling strip."[\[13\]](#)
- **Data Analysis:** The average time of odor detection is calculated for both compounds, providing a quantitative measure of their longevity.

Stability Testing in Product Base

Objective: To evaluate the chemical stability and olfactory integrity of each acetate in a specific product base (e.g., soap, lotion, detergent).

Methodology:

- **Sample Preparation:** Incorporate a standard concentration (e.g., 1%) of nopol acetate and linalyl acetate into separate batches of the target product base. A control batch with no added fragrance is also prepared.
- **Accelerated Aging:** Store the samples under stressed conditions to simulate a longer shelf life. Common methods include:
 - **Elevated Temperature:** Storing samples in an oven at a constant temperature (e.g., 40-50°C) for a period of 4 to 12 weeks.[\[27\]](#)

- Light Exposure: Exposing samples to controlled UV light sources to assess photodegradation.[27]
- Freeze-Thaw Cycles: Subjecting samples to repeated cycles of freezing and thawing to test physical stability.[27]
- Evaluation: At regular intervals (e.g., weekly), samples are pulled from the stressed conditions and evaluated against a control sample stored at room temperature. Evaluation includes:
 - Olfactory Assessment: A sensory panel evaluates any changes in the scent profile or intensity.
 - Physical Assessment: The product is checked for changes in color, viscosity, and pH.[27]
- Data Analysis: The results are documented to determine the stability of each aroma chemical within the specific application, noting any discoloration, degradation of scent, or alteration of the product's physical properties.

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